

A Technical Guide to the Solubility of C.I. Reactive Yellow 3

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Compound of Interest

Compound Name: Reactive yellow 3

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This technical guide provides an in-depth analysis of the solubility of C.I. **Reactive Yellow 3** (CAS RN: 6539-67-9), a widely used reactive azo dye. A comprehensive understanding of its solubility in aqueous and organic media is critical for its application in textile dyeing, printing, and various research and development fields. This document summarizes the available quantitative solubility data, outlines detailed experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Core Physicochemical Properties of C.I. Reactive Yellow 3

C.I. **Reactive Yellow 3** is a yellow powder with the molecular formula $C_{21}H_{17}ClN_8O_7S_2$ and a molecular weight of approximately 592.99 g/mol ^[1] Its chemical structure, featuring multiple polar functional groups including sulfonic acid and triazine moieties, governs its solubility characteristics.

Quantitative Solubility Data

Precise and consistent quantitative solubility data for C.I. **Reactive Yellow 3** is limited and presents some discrepancies in the available literature. The following tables summarize the reported solubility values.

Table 1: Aqueous Solubility of C.I. Reactive Yellow 3

Solvent	Temperature (°C)	Reported Solubility (g/L)	Source(s)
Water	50	40	[2][3]
Water	50	15	[4][5]

Note: The conflicting reported values for water solubility at 50°C highlight the importance of empirical verification for specific applications.

Table 2: Solubility of C.I. Reactive Yellow 3 in Organic Solvents

Quantitative solubility data for C.I. **Reactive Yellow 3** in common organic solvents is not readily available in the reviewed literature. The general insolubility of highly polar reactive dyes in non-polar organic solvents is expected. However, solubility in polar aprotic solvents may be possible. A detailed experimental protocol is provided below for the determination of solubility in these media.

Experimental Protocols for Solubility Determination

The following protocols describe the gravimetric method and the UV-Vis spectrophotometry method for the quantitative determination of the solubility of C.I. **Reactive Yellow 3**.

Protocol 1: Gravimetric Determination of Solubility

This method is suitable for determining solubility in volatile solvents.

Materials:

- C.I. **Reactive Yellow 3** powder
- Solvent of interest (e.g., water, ethanol, acetone)
- Analytical balance
- Thermostatic shaker or water bath

- Centrifuge
- Syringe filters (0.45 μm pore size)
- Pre-weighed glass vials
- Drying oven or vacuum desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of C.I. **Reactive Yellow 3** powder to a known volume of the solvent in a sealed container.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Allow the suspension to settle.
 - Centrifuge the suspension at a high speed (e.g., 10,000 rpm) for 15-20 minutes to pellet the undissolved solid.
 - Carefully draw a known volume of the clear supernatant using a syringe and pass it through a 0.45 μm syringe filter to remove any remaining particulates.
- Quantification:
 - Transfer the filtered saturated solution to a pre-weighed glass vial.
 - Evaporate the solvent completely in a drying oven at an appropriate temperature or in a vacuum desiccator.
 - Once the solvent is fully evaporated, weigh the vial containing the dried dye residue.

- Calculate the solubility using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of vial with residue} - \text{Mass of empty vial}) / \text{Volume of supernatant taken}$$

Protocol 2: Spectrophotometric Determination of Solubility

This method is highly sensitive and suitable for determining the solubility of dyes in various solvents.

Materials:

- C.I. **Reactive Yellow 3** powder
- Solvent of interest
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker or water bath
- Centrifuge and syringe filters (0.45 µm)

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a stock solution of C.I. **Reactive Yellow 3** of a known concentration in the solvent of interest.
 - Create a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.

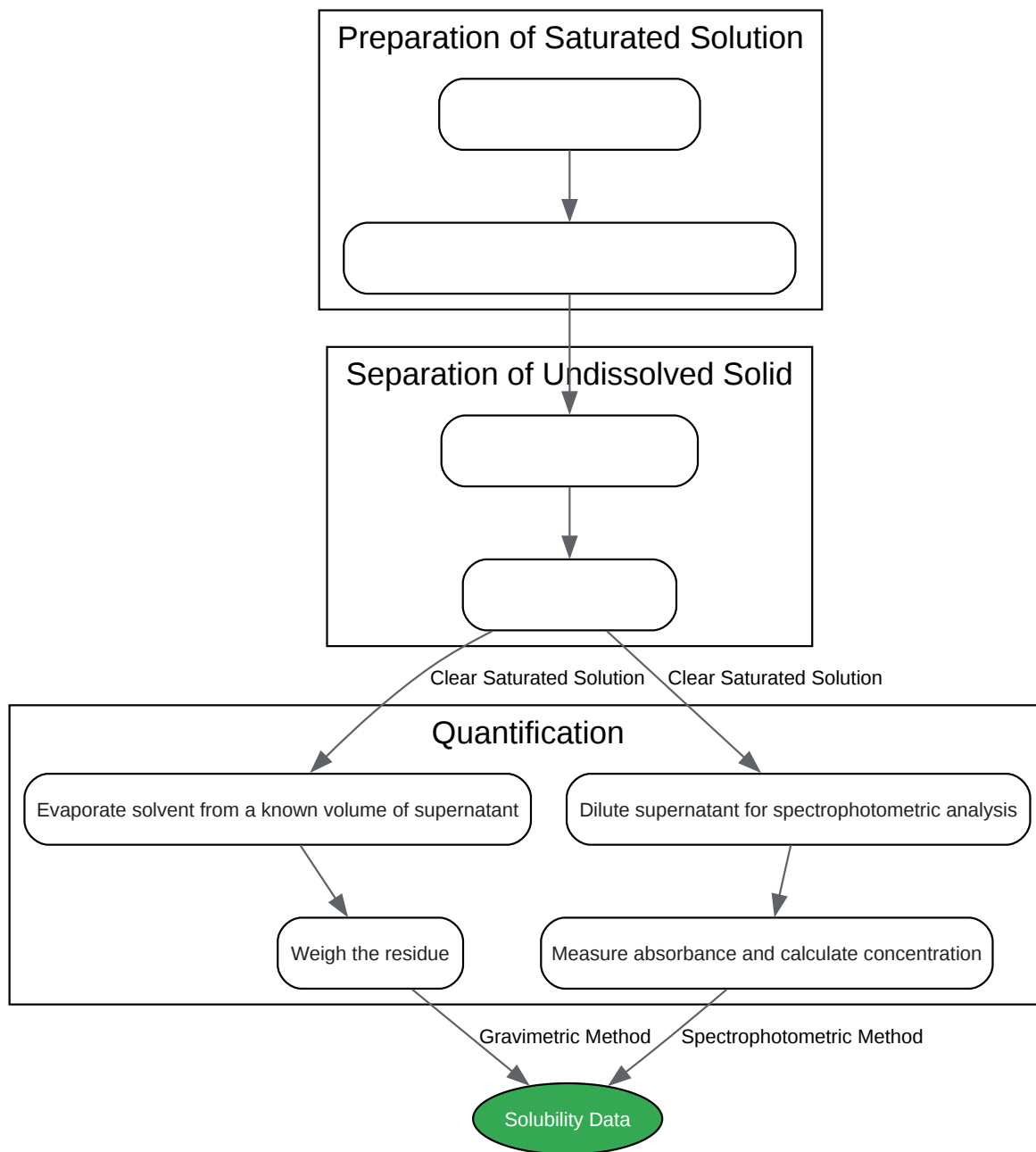
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using the UV-Vis spectrophotometer.
- Plot a calibration curve of absorbance versus concentration.
- Preparation of the Saturated Solution:
 - Follow steps 1 and 2 from the Gravimetric Determination protocol to prepare a clear, saturated solution.
- Quantification:
 - Accurately dilute a known volume of the saturated supernatant with the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the solubility of the original saturated solution, accounting for the dilution factor.

$$\text{Solubility (g/L)} = \text{Concentration of diluted solution} \times \text{Dilution factor}$$

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for determining the solubility of C.I. **Reactive Yellow 3**.

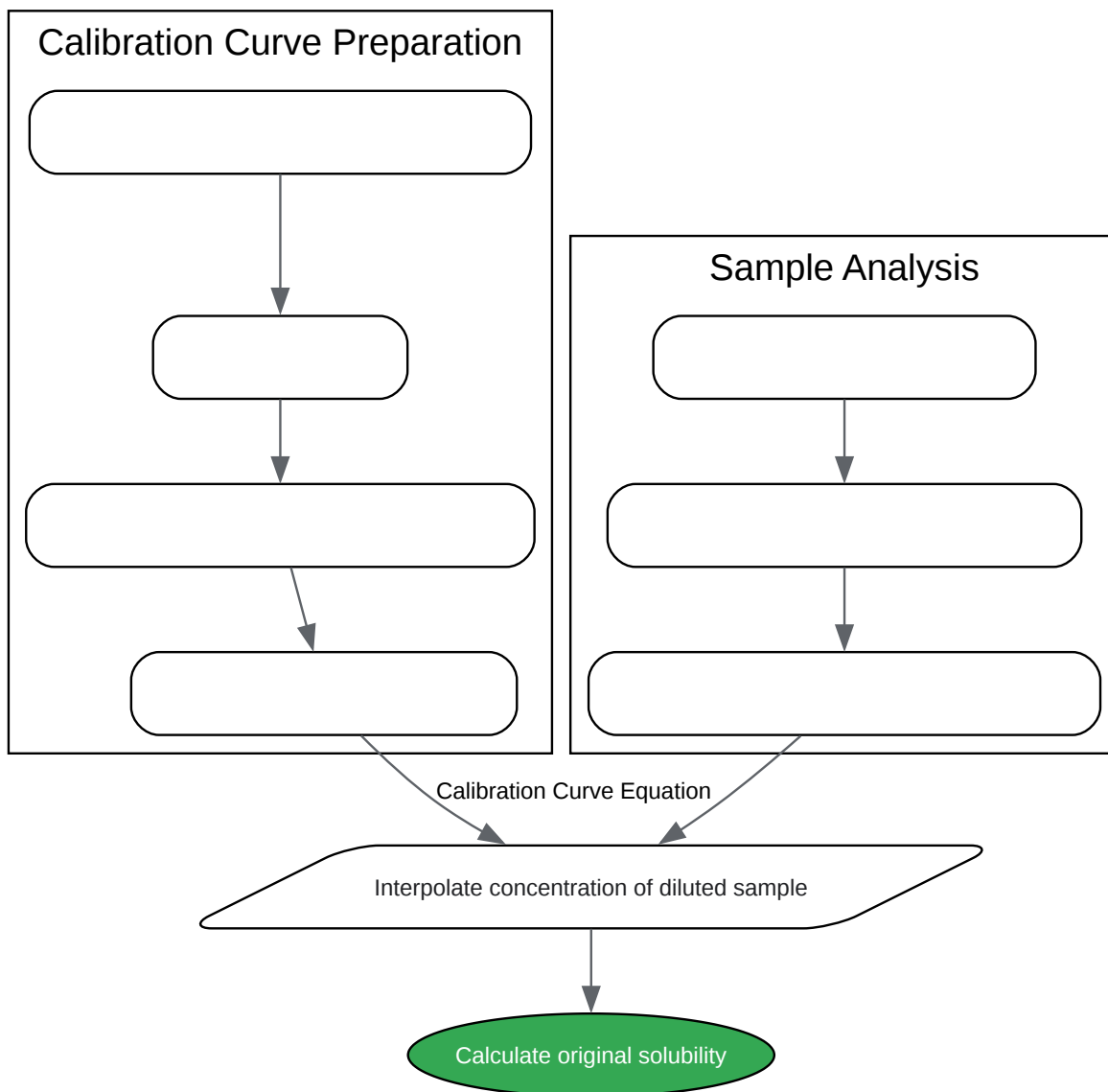
Experimental Workflow for Solubility Determination



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Caption: Workflow for Solubility Determination of C.I. **Reactive Yellow 3**.

Spectrophotometric Quantification Pathway



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Caption: Pathway for Spectrophotometric Quantification of Solubility.

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